

Essential Safety and Logistical Information for Handling 2-Bromo-2-methylpropanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-2-methylpropanamide

Cat. No.: B1266605

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical reagents is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **2-Bromo-2-methylpropanamide**, a compound classified as acutely toxic if swallowed.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Bromo-2-methylpropanamide**, providing a quick reference for its physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₄ H ₈ BrNO	[1]
Molecular Weight	166.02 g/mol	[1]
Melting Point	145-149 °C	[2][3]
Boiling Point	240.0 ± 23.0 °C at 760 mmHg	[2]
Density	1.5 ± 0.1 g/cm ³	[2]
Flash Point	98.9 ± 22.6 °C	[2]
GHS Hazard Classification	Acute Toxicity, Oral (Category 3)	[1]
Signal Word	Danger	
Hazard Statement	H301: Toxic if swallowed	[1][2][3]

Experimental Protocol: Safe Handling and Use

Adherence to a strict protocol is crucial when working with **2-Bromo-2-methylpropanamide** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.[4][5]

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.[6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, should be worn. Gloves must be inspected before use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat must be worn. When handling larger quantities, consider disposable sleeves or a chemical-resistant apron.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of dust particles.[4][7] If a fume hood is not available, a NIOSH-approved

respirator with an appropriate cartridge for organic vapors and particulates (N95 or better) is required.

Engineering Controls

- Ventilation: All work with **2-Bromo-2-methylpropanamide** should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[7\]](#)
- Designated Area: Establish a designated area for handling this compound, clearly marked with hazard warnings.[\[5\]](#)[\[7\]](#)
- Eyewash and Safety Shower: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[\[5\]](#)

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before starting any work, ensure all necessary PPE is donned correctly and that the chemical fume hood is functioning properly. Review the Safety Data Sheet (SDS) for **2-Bromo-2-methylpropanamide**.
- Weighing: When weighing the solid, perform this task within the chemical fume hood to prevent the dispersion of dust. Use a tare method where the container is pre-weighed, the chemical is added inside the hood, and the container is sealed before re-weighing outside the hood.
- Dissolving and Reactions: When preparing solutions or running reactions, add the solid to the solvent slowly to avoid splashing. All manipulations should be carried out in the fume hood.
- Storage: Store **2-Bromo-2-methylpropanamide** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[5\]](#) It should be stored in a designated area for toxic substances.
- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.[\[5\]](#)

Disposal Plan

Proper disposal of **2-Bromo-2-methylpropanamide** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- **Halogenated Organic Waste:** As a brominated organic compound, **2-Bromo-2-methylpropanamide** waste must be segregated as halogenated organic waste.[8][9]
- **Solid Waste:** Collect unused or waste **2-Bromo-2-methylpropanamide** in a designated, labeled, and sealed hazardous waste container.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, must be disposed of as hazardous waste in the same container.[5][7]
- **Solutions:** Liquid waste containing this compound should be collected in a separate, clearly labeled container for halogenated organic liquid waste.

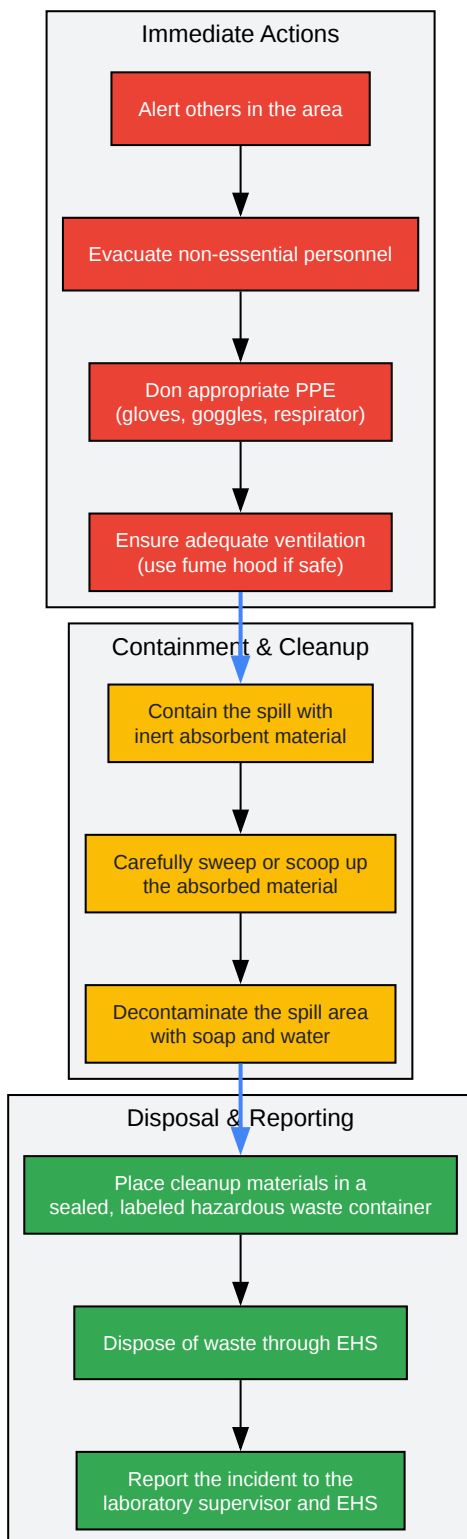
Disposal Procedure

- **Labeling:** Ensure all waste containers are accurately labeled with the chemical name and associated hazards.
- **Storage of Waste:** Store waste containers in a designated satellite accumulation area within the laboratory, away from general waste.
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[6] Do not dispose of this chemical down the drain or in regular trash.[9]

Mandatory Visualization: Chemical Spill Response Workflow

The following diagram outlines the step-by-step procedure for responding to a spill of **2-Bromo-2-methylpropanamide**.

Workflow for 2-Bromo-2-methylpropanamide Spill Response

[Click to download full resolution via product page](#)

Caption: Workflow for handling a spill of **2-Bromo-2-methylpropanamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-2-methylpropanamide | C₄H₈BrNO | CID 101235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 7462-74-0 Cas No. | 2-Bromo-2-methylpropanamide | Apollo [store.apolloscientific.co.uk]
- 4. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 5. research.wayne.edu [research.wayne.edu]
- 6. aaronchem.com [aaronchem.com]
- 7. ehs.yale.edu [ehs.yale.edu]
- 8. bucknell.edu [bucknell.edu]
- 9. scienceready.com.au [scienceready.com.au]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Bromo-2-methylpropanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266605#personal-protective-equipment-for-handling-2-bromo-2-methylpropanamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com